

Introduction: Navigating the Chemistry and Safety of a Key Synthetic Intermediate

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Compound of Interest

Compound Name: 2,3,5-Tri-O-benzyl-b-D-ribofuranose

CAS No.: 89361-52-4

Cat. No.: B3030369

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2,3,5-Tri-O-benzyl-D-ribofuranose is a pivotal intermediate in the field of synthetic organic chemistry, particularly in the synthesis of nucleoside analogues and complex carbohydrates.[1][2] Its benzyl-protected hydroxyl groups offer a robust yet selectively deprotectable scaffold, making it an invaluable tool for researchers in drug development and medicinal chemistry.[3][4] The benzyl ether protecting groups are stable under a variety of reaction conditions but can be readily removed via methods like palladium-catalyzed hydrogenation, allowing for precise molecular construction.[3]

However, as with any chemical reagent, a thorough understanding of its safety profile is not merely a regulatory formality but a cornerstone of responsible research and development. This guide provides an in-depth analysis of the Material Safety Data Sheet (MSDS) and safety data for 2,3,5-Tri-O-benzyl-D-ribofuranose, offering practical, field-proven insights for its safe handling, storage, and emergency management. The protocols and recommendations herein are designed to empower researchers, scientists, and drug development professionals to mitigate risks and ensure a secure laboratory environment.

Section 1: Hazard Identification and GHS Classification

While some suppliers classify 2,3,5-Tri-O-benzyl-D-ribofuranose as not a dangerous substance according to the Globally Harmonized System (GHS), a comprehensive review of available

safety data sheets indicates a more nuanced profile that warrants careful handling.[5] A detailed SDS from at least one major supplier provides the following GHS classifications, which should be considered the guiding standard for laboratory practice.[6]

- Skin Corrosion/Irritation, Category 2: This classification indicates that the compound can cause skin irritation.[6] From a practical standpoint, this means prolonged or repeated contact with the skin may lead to inflammation, redness, or discomfort. The causality lies in the chemical's ability to disrupt the skin's natural barrier.
- Serious Eye Damage/Eye Irritation, Category 2: This is a critical classification for laboratory personnel.[6] It signifies that direct contact with the eyes can cause significant irritation, which may be slow to heal.[6] The mechanism involves potential damage to the cornea or other sensitive eye tissues.
- Specific Target Organ Toxicity (Single Exposure), Category 3 (Respiratory System): This classification highlights that inhalation of the dust may cause respiratory tract irritation.[6] As a fine crystalline solid, the compound can become airborne during handling, and the particles can irritate the mucous membranes of the nose, throat, and lungs.

It is noteworthy that some sources, including the European Chemicals Agency (ECHA) and PubChem, report the substance as not meeting GHS hazard criteria based on information from certain suppliers.[7] This discrepancy underscores a vital principle of chemical safety: always consult multiple sources and adhere to the most conservative safety protocols available.

Section 2: Core Physicochemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and use in experimental design. For instance, knowing its solubility is crucial for preparing solutions and for choosing the correct solvent for cleaning up spills.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₈ O ₅	[6][7]
Molecular Weight	420.50 g/mol	[5][6][7]
Appearance	White Crystalline Solid / Powder	[5][8]
Melting Point	48-55 °C	[5][8][9]
Solubility	Soluble in Dichloromethane (DCM), DMF, DMSO, Ethyl Acetate (EtOAc), Methanol (MeOH)	[5]
Storage Temperature	0 to 8 °C is recommended for long-term storage.	[5][10]

Section 3: Safe Handling, Storage, and Exposure Control

A self-validating safety protocol is one where the procedures inherently minimize risk. The following guidelines are based on the compound's specific hazard profile.

Engineering Controls

The primary line of defense is to minimize exposure at the source.

- **Ventilation:** Always handle 2,3,5-Tri-O-benzyl-D-ribofuranose inside a certified chemical fume hood.[6] This is the most effective way to prevent inhalation of airborne dust particles, directly addressing the STOT SE 3 hazard.[6]
- **Eyewash and Safety Shower:** Ensure that a fully functional emergency eyewash station and safety shower are readily accessible in the immediate work area.[11][12] Their location should be known to all personnel before any work begins.

Personal Protective Equipment (PPE)

PPE is the last line of defense, but it is critical. The choice of PPE must directly correspond to the identified hazards.

- **Eye Protection:** Wear chemical splash goggles that conform to OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[6][13] Standard safety glasses do not provide a sufficient seal to protect against fine dust.
- **Hand Protection:** Wear appropriate protective gloves, such as nitrile gloves, to prevent skin contact.[6][14] Before use, inspect gloves for any signs of degradation or puncture.
- **Body Protection:** A standard laboratory coat is required. For operations with a higher risk of dust generation, consider additional protective clothing to prevent skin exposure.[6][15]

Handling Protocols

- **Avoid Dust Formation:** Use techniques that minimize the generation of dust. For example, when transferring the solid, do so carefully and avoid dropping it from a height. Do not dry brush surfaces where the material has been handled.[16]
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling the compound and before leaving the laboratory.[6][14] Do not eat, drink, or smoke in areas where chemicals are handled.[14][17]
- **Grounding:** While not explicitly stated for this compound, it is good practice to ground equipment when transferring large quantities of any fine organic powder to prevent static electricity buildup, which can cause dust to disperse.

Storage Protocols

Proper storage is essential for maintaining the chemical's integrity and preventing accidental exposure.

- **Container:** Keep the container tightly closed to prevent moisture absorption and contamination.[6][12][15]
- **Location:** Store in a cool, dry, and well-ventilated area.[12][15] A recommended storage temperature is between 2-8°C.[10]

- Security: The Fisher Scientific SDS recommends "Store locked up," which suggests it should be stored in a secure area with controlled access.[6]
- Incompatibilities: Store away from strong oxidizing agents.[15]

Section 4: First Aid and Emergency Spill Procedures

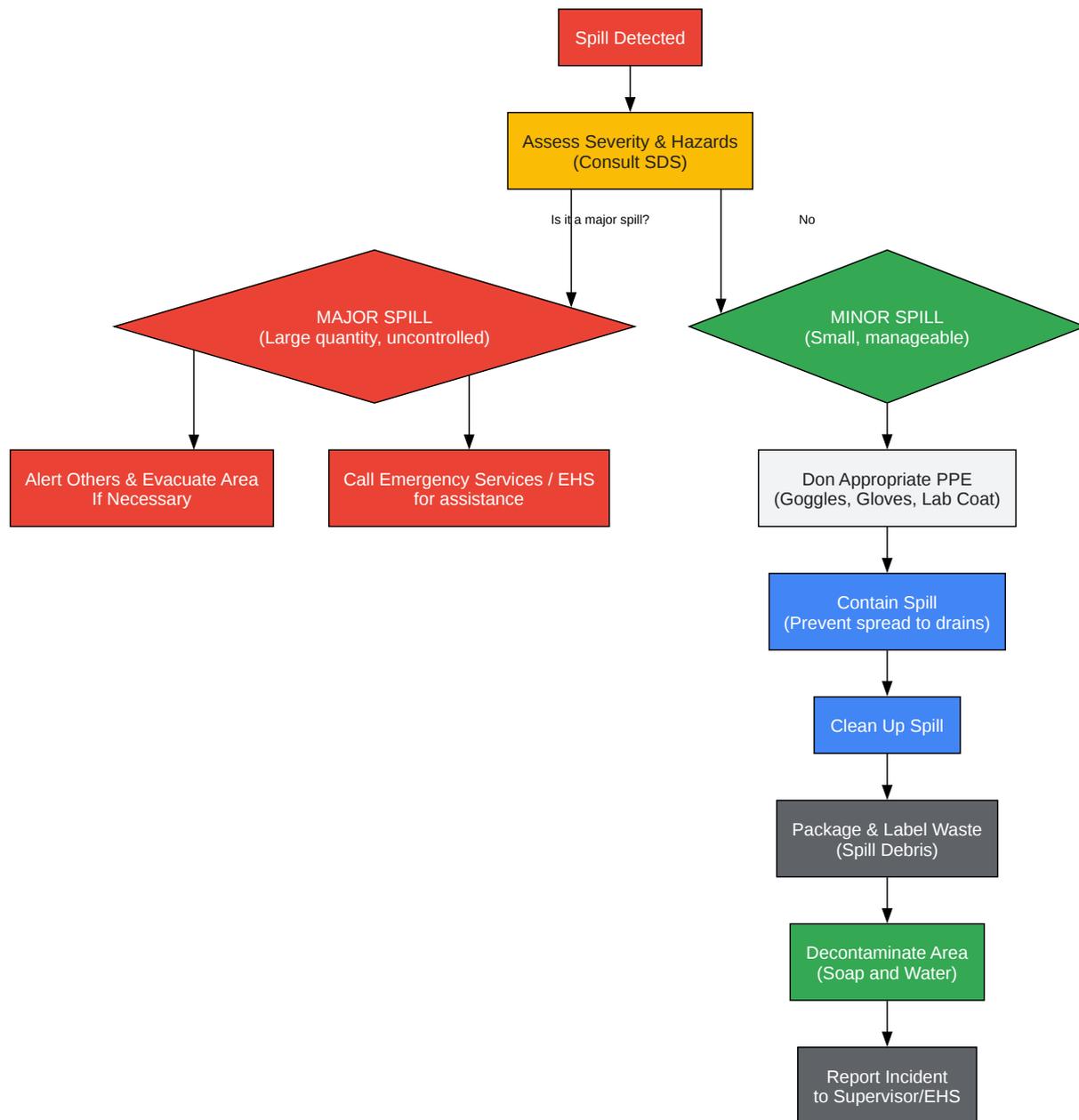
Rapid and correct response during an emergency can significantly mitigate harm. All personnel must be familiar with these procedures before an incident occurs.

First Aid Measures

- Inhalation: If dust is inhaled, immediately move the person to fresh air. If breathing is difficult or if the person feels unwell, seek medical attention.[6][15]
- Skin Contact: Remove all contaminated clothing immediately.[12][18] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[6][11] If skin irritation persists, seek medical advice.[6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids to ensure a thorough rinse.[6][11] Remove contact lenses if present and easy to do.[6] If eye irritation persists, it is imperative to get medical attention.[6]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards. Do not induce vomiting.[17] Seek medical attention if symptoms occur.[6][15]

Emergency Spill Response Workflow

The following diagram outlines a logical workflow for responding to a spill of 2,3,5-Tri-O-benzyl-D-ribofuranose.



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Caption: Emergency response workflow for a chemical spill.

Spill Cleanup Protocol

- **Evacuate and Alert:** Immediately alert others in the area.^[18] For a large spill, evacuate the immediate vicinity.^[16]
- **Assess and Secure:** Before any cleanup, consult the SDS.^[19] Ensure the area is well-ventilated and control any ignition sources as a general precaution.
- **Don PPE:** Wear the minimum required PPE: chemical splash goggles, nitrile gloves, and a lab coat.^[19]
- **Containment:** For a solid spill, prevent it from spreading or becoming airborne. Do not use a dry brush.^[16]
- **Cleanup:** Gently sweep up the spilled solid and place it into a suitable, labeled container for chemical waste.^{[13][18]} Avoid actions that create dust. Alternatively, you can moisten an absorbent material and carefully wipe up the powder, placing the contaminated material into the waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.^[11]
- **Disposal:** Seal the waste container and label it clearly as "Hazardous Waste: Spill Debris containing 2,3,5-Tri-O-benzyl-D-ribofuranose".^[18] Dispose of the waste through your institution's environmental health and safety (EHS) office.^[6]

Section 5: Stability and Reactivity

- **Chemical Stability:** The compound is stable under recommended storage conditions.^[15]
- **Conditions to Avoid:** No specific conditions to avoid are listed in many data sheets, but as a general principle for benzyl ethers, avoid strong heat and incompatible materials.^[17]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, as they can potentially react with the benzyl ether groups.^{[15][17]}
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes, including carbon monoxide and carbon dioxide.^[15]

Section 6: Toxicological Profile

The toxicological data for 2,3,5-Tri-O-benzyl-D-ribofuranose is not extensive. The primary known effects are related to its irritant properties as identified in the GHS classification.

- Acute Toxicity: No quantitative data is readily available. It is categorized as potentially harmful if swallowed, but this is a precautionary statement.[6]
- Skin Corrosion/Irritation: Classified as a Category 2 irritant.[6]
- Serious Eye Damage/Irritation: Classified as a Category 2 irritant.[6]
- Germ Cell Mutagenicity: No data available.[6]
- Carcinogenicity: There is no information to indicate that this compound is a carcinogen.[6]

The absence of data for endpoints like carcinogenicity does not mean the absence of risk. It highlights the need for prudent handling and minimization of exposure as a universal laboratory principle.

Conclusion

2,3,5-Tri-O-benzyl-D-ribofuranose is a valuable reagent in modern synthetic chemistry. While it is not classified with high acute toxicity, its potential to cause significant skin, eye, and respiratory irritation demands respect and adherence to rigorous safety protocols. The key to its safe use lies in a comprehensive understanding of its hazards, the consistent application of engineering controls and personal protective equipment, and thorough preparation for emergency situations. By integrating the principles and protocols outlined in this guide, researchers can confidently utilize this compound while upholding the highest standards of laboratory safety.

References

- PubChem. (n.d.). 2,3,5-Tri-O-benzyl-D-ribofuranose. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Berry & Associates, Inc. (2018). Safety Data Sheet 2,3,5-Tri-O-benzoyl- β -D-ribofuranosyl azide. Retrieved from [\[Link\]](#)

- Carl ROTH. (n.d.). 2,3,5-Tri-O-benzyl-D-ribofuranose, 25 g. Retrieved from [[Link](#)]
- EHSO. (2025). Spill Control/Emergency Response - EHSO Manual 2025-2026. University of Oklahoma. Retrieved from [[Link](#)]
- Health and Safety Executive. (n.d.). Emergency response / spill control. HSE.gov.uk. Retrieved from [[Link](#)]
- New Pig. (n.d.). Emergency Spill Response Guidelines. Retrieved from [[Link](#)]
- Princeton University. (n.d.). Chemical Spill Procedures. Office of Environmental Health and Safety. Retrieved from [[Link](#)]
- University of Waterloo. (2021). EMERGENCY RESPONSE GUIDE – EXPOSURES & SPILLS. Safety Office. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,3,5-Tri-O-benzyl-beta-D-ribofuranose. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Organic Chemistry Portal. (n.d.). Benzyl Ethers. Retrieved from [[Link](#)]
- Techno PharmChem. (n.d.). BENZYL BENZOATE MATERIAL SAFETY DATA SHEET. Retrieved from [[Link](#)]
- Guo, Z., & Wang, P. G. (2008). Protecting Groups in Carbohydrate Chemistry: Influence on Stereoselectivity of Glycosylations. *Current Organic Chemistry*, 12(10), 799–820. Retrieved from [[Link](#)]

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Sources

- 1. 54623-25-5 , 2,3,5-tri-O-benzyl-alpha-d-ribofuranose, CAS: 54623-25-5 [chemsynlab.com]

- [2. 2,3,5-TRI-O-BENZYL-D-RIBOFURANOSE | 89615-45-2 \[chemicalbook.com\]](#)
- [3. organic-chemistry.org \[organic-chemistry.org\]](#)
- [4. Protecting Groups in Carbohydrate Chemistry: Influence on Stereoselectivity of Glycosylations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. synthose.com \[synthose.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. 2,3,5-Tri-O-benzyl-D-ribofuranose | C26H28O5 | CID 10938702 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. H33605.06 \[thermofisher.com\]](#)
- [9. 2,3,5-TRI-O-BENZYL-D-RIBOFURANOSE | 89615-45-2 \[m.chemicalbook.com\]](#)
- [10. vibrantpharma.com \[vibrantpharma.com\]](#)
- [11. EHSO Manual 2025-2026 - Spill Control/Emergency Response \[labman.ouhsc.edu\]](#)
- [12. tcichemicals.com \[tcichemicals.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. technopharmchem.com \[technopharmchem.com\]](#)
- [15. biosearchtech.a.bigcontent.io \[biosearchtech.a.bigcontent.io\]](#)
- [16. hse.gov.uk \[hse.gov.uk\]](#)
- [17. pharmacopoeia.com \[pharmacopoeia.com\]](#)
- [18. ehs.princeton.edu \[ehs.princeton.edu\]](#)
- [19. rainbowtech.net \[rainbowtech.net\]](#)
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